

# Cyclazodone-d5: A Technical Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: Cyclazodone-d5

Cat. No.: B588233

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For distribution to researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the available safety data, handling precautions, and toxicological information for **Cyclazodone-d5**. Given that specific safety data for the deuterated form is limited, this guide primarily relies on data from the parent compound, Cyclazodone, assuming a similar toxicological profile.


## Chemical and Physical Properties


Property	Value
Chemical Name	2-(cyclopropylamino)-5-phenyl-1,3-oxazol-4(5H)-one-d5
Molecular Formula	C <sub>12</sub> H <sub>7</sub> D <sub>5</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	221.28 g/mol (approx.)
CAS Number	Not available for d5 variant; 14461-91-7 for parent compound
Appearance	Solid
Melting Point	139-140 °C (parent compound)[1]

## Hazard Identification and Classification

Cyclazodone is classified as a hazardous substance. The following GHS classification is based on data for the non-deuterated form.<sup>[1]</sup> Researchers should handle **Cyclazodone-d5** with the same level of caution.

GHS Pictograms:

-  alt text

-  alt text

Signal Word: Danger

Hazard Statements:

- H301: Toxic if swallowed.<sup>[2]</sup><sup>[3]</sup>
- H311: Toxic in contact with skin.<sup>[1]</sup>
- H331: Toxic if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Toxicological Data

The primary toxicological information available for Cyclazodone is acute toxicity data in mice. These studies are crucial for understanding the substance's potential immediate health effects.

Test	Species	Route	Value
LD50	Mouse	Oral	80 mg/kg
LD50	Mouse	Intraperitoneal	81 mg/kg
LD50	Mouse	Subcutaneous	142 mg/kg

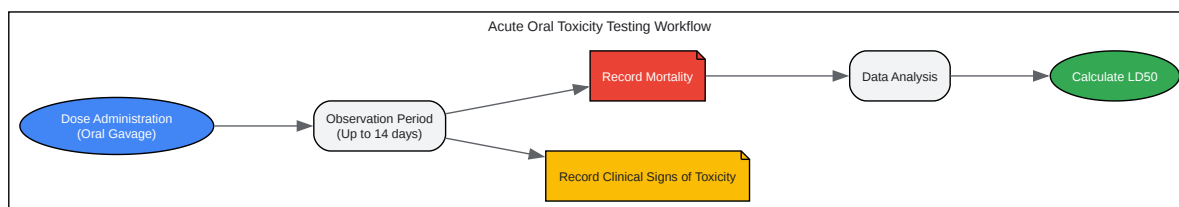
LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population after a specified test duration.

## Experimental Protocols

Detailed experimental protocols for the toxicological studies of Cyclazodone are not publicly available. However, such studies generally follow standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

### General Protocol for Acute Oral Toxicity (based on OECD Guideline 423)

- Objective: To determine the acute oral toxicity of a substance.
- Test Animals: Typically rodents, such as mice or rats, of a single sex.
- Procedure:
  - A single dose of the substance is administered orally to a group of animals.
  - A stepwise procedure is used, with the results from one group determining the dose for the next. This minimizes the number of animals required.
  - Animals are observed for a period of up to 14 days for signs of toxicity and mortality.
  - Observations include changes in skin, fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects.
- Endpoint: The LD50 value is calculated based on the mortality data.

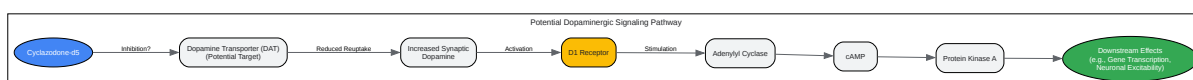


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**Caption:** A generalized workflow for acute oral toxicity testing.

## Mechanism of Action and Signaling Pathways

Cyclazodone is described as a centrally acting stimulant. While its precise mechanism of action is not fully elucidated, it is believed to be a dopaminergic stimulant. This suggests that it may enhance the activity of dopamine in the brain. The following diagram illustrates a plausible, generalized signaling pathway for a dopaminergic agent.



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**Caption:** A hypothetical signaling pathway for a dopaminergic stimulant.

## Handling and Safety Precautions

Due to its toxicity, strict safety protocols must be followed when handling **Cyclazodone-d5**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.

#### Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear impermeable gloves (e.g., nitrile).
- Body Protection: Wear a lab coat.
- Respiratory Protection: If working outside of a fume hood or with powders, a respirator may be necessary.

#### First Aid Measures:

- If Swallowed: Rinse mouth. Immediately call a POISON CENTER or doctor.
- If on Skin: Remove contaminated clothing. Wash skin with plenty of soap and water.
- If Inhaled: Move person to fresh air. If breathing is difficult, give oxygen.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

#### Storage and Disposal:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Disposal of **Cyclazodone-d5** and its containers must be in accordance with local, regional, and national regulations. Do not allow it to enter the sewage system.

## Conclusion

**Cyclazodone-d5** is a research chemical with significant toxicological risks. All handling should be performed by trained personnel in a controlled laboratory setting with appropriate personal protective equipment. The information in this guide is intended to supplement, not replace, a comprehensive risk assessment that should be conducted before any work with this compound begins.

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## References

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